

Technical Monograph: Reactive Blue 231 (CAS 115682-09-2)

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Compound of Interest

Compound Name: reactive blue 231

CAS No.: 115682-09-2

Cat. No.: B053805

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Executive Summary

Reactive Blue 231 (RB231), a copper phthalocyanine derivative, represents a distinct class of hetero-bifunctional reactive dyes utilized in both high-performance textile coloration and, increasingly, as a robust pseudo-affinity ligand in protein purification. Unlike the canonical Cibacron Blue F3G-A (Reactive Blue 2), which relies solely on a monochlorotriazine (MCT) anchor, RB231 incorporates both vinyl sulfone (VS) and monochlorotriazine (MCT) reactive groups.

This dual-reactivity profile offers drug development professionals a significant advantage: superior ligand leakage resistance during harsh Clean-in-Place (CIP) cycles (0.5–1.0 M NaOH). This guide details the structural properties, immobilization chemistry, and screening protocols required to validate RB231 as a purification tool for nucleotide-dependent enzymes, albumin, and coagulation factors.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6][7]

RB231 belongs to the Reactive Turquoise class. Its chromophore is a copper phthalocyanine complex, which provides a larger, more planar hydrophobic surface area compared to anthraquinone-based dyes (e.g., Reactive Blue 2). This structural difference alters its selectivity toward protein hydrophobic pockets.

Table 1: Physicochemical Data Profile

Parameter	Specification	Notes
CAS Number	115682-09-2	Verified Registry
C.I.[1][2][3][4] Name	Reactive Blue 231	Synonyms: Reactive Turquoise MG/BGF
Chromophore	Copper Phthalocyanine (CuPc)	Planar, macrocyclic, hydrophobic
Reactive System	Hetero-bifunctional	MCT (Monochlorotriazine) + VS (Vinyl Sulfone)
Appearance	Dark Blue/Turquoise Powder	Hygroscopic
Solubility	~50 g/L (Water, 25°C)	High solubility aids ligand coupling
	~660–670 nm	Typical for CuPc turquoise dyes
pH Stability	pH 2–11 (Immobilized)	Resistant to alkaline hydrolysis

Mechanism of Action: Ligand-Protein Interaction

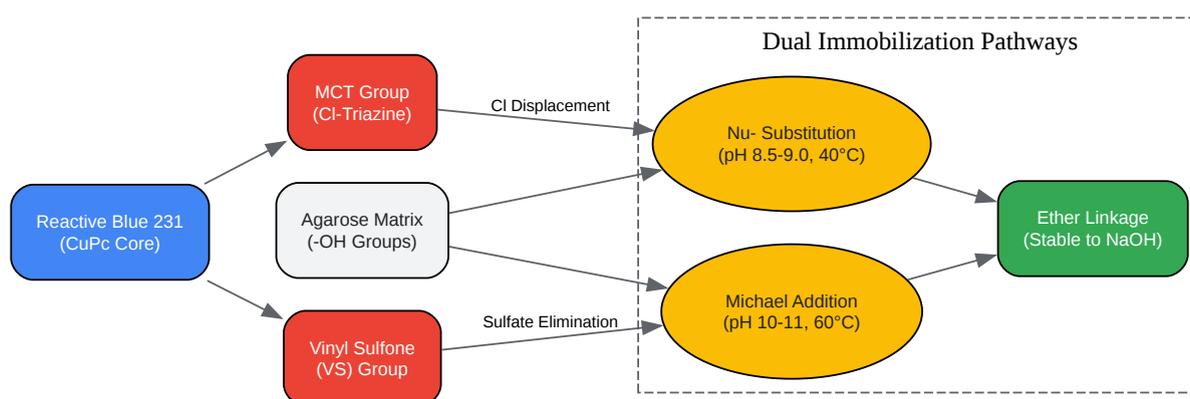
In drug development applications, RB231 functions as a biomimetic ligand.

- **Biospecific Mimicry:** The sulfonated phthalocyanine ring mimics the anionic and aromatic structure of biological cofactors like NAD⁺, FAD, and ATP. Enzymes requiring these cofactors (dehydrogenases, kinases) often show high affinity for RB231.
- **Hydrophobic Interaction:** The planar CuPc core intercalates into hydrophobic crevices on protein surfaces. This is critical for purifying non-enzymatic proteins like Serum Albumin (HSA/BSA) and Interferons.
- **Cation Exchange:** Sulfonate groups (SO₃⁻) facilitate the binding of positively charged molecules.

) on the dye provide weak cation exchange functionality, aiding initial capture at low ionic strength.

Visualization: Ligand Reactivity & Binding Logic

The following diagram illustrates the dual-mode immobilization chemistry of RB231 onto a hydroxyl-rich matrix (e.g., Agarose/Sepharose).



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Caption: RB231 utilizes distinct pH/temperature conditions to form stable ether bonds via MCT or VS groups.

Experimental Protocols

Note: All protocols must be validated with small-scale pilot studies.

Protocol A: Immobilization of RB231 on Agarose Beads

Objective: Create a stable affinity resin with ligand density ~2–5

mol/mL.

- Matrix Preparation: Wash 10 mL of cross-linked agarose (e.g., Sepharose CL-6B) with distilled water. Suction dry to a moist cake.

- Dye Solution: Dissolve 200 mg RB231 in 10 mL distilled water.
- Coupling (Dual Mode):
 - Add dye solution to the resin.
 - Add 2 mL of 20% (w/v) NaCl (promotes dye adsorption).
 - Step 1 (MCT Reaction): Adjust pH to 8.5 with
 . Incubate at 40°C for 2 hours with gentle shaking.
 - Step 2 (VS Reaction): Raise pH to 10.5–11.0 with NaOH. Increase temp to 60°C for 2–4 hours. Crucial: This step locks the vinyl sulfone group, maximizing stability.
- Washing: Wash sequentially with:
 - Hot water (50°C) – removes non-covalently bound dye.
 - 1 M NaCl in 25% Ethanol – removes hydrophobic aggregates.
 - Distilled water – until filtrate is clear.
- Storage: Store in 20% Ethanol at 4°C.

Protocol B: Stability & Leakage Test (Self-Validation)

Before using the resin for drug substance purification, you must verify ligand stability.

- Incubate 1 mL of dyed resin in 5 mL of 0.5 M NaOH for 24 hours at room temperature.
- Measure the absorbance of the supernatant at 660 nm.
- Pass Criteria: Absorbance < 0.01 AU (indicating negligible leakage).

Application in Bioprocessing

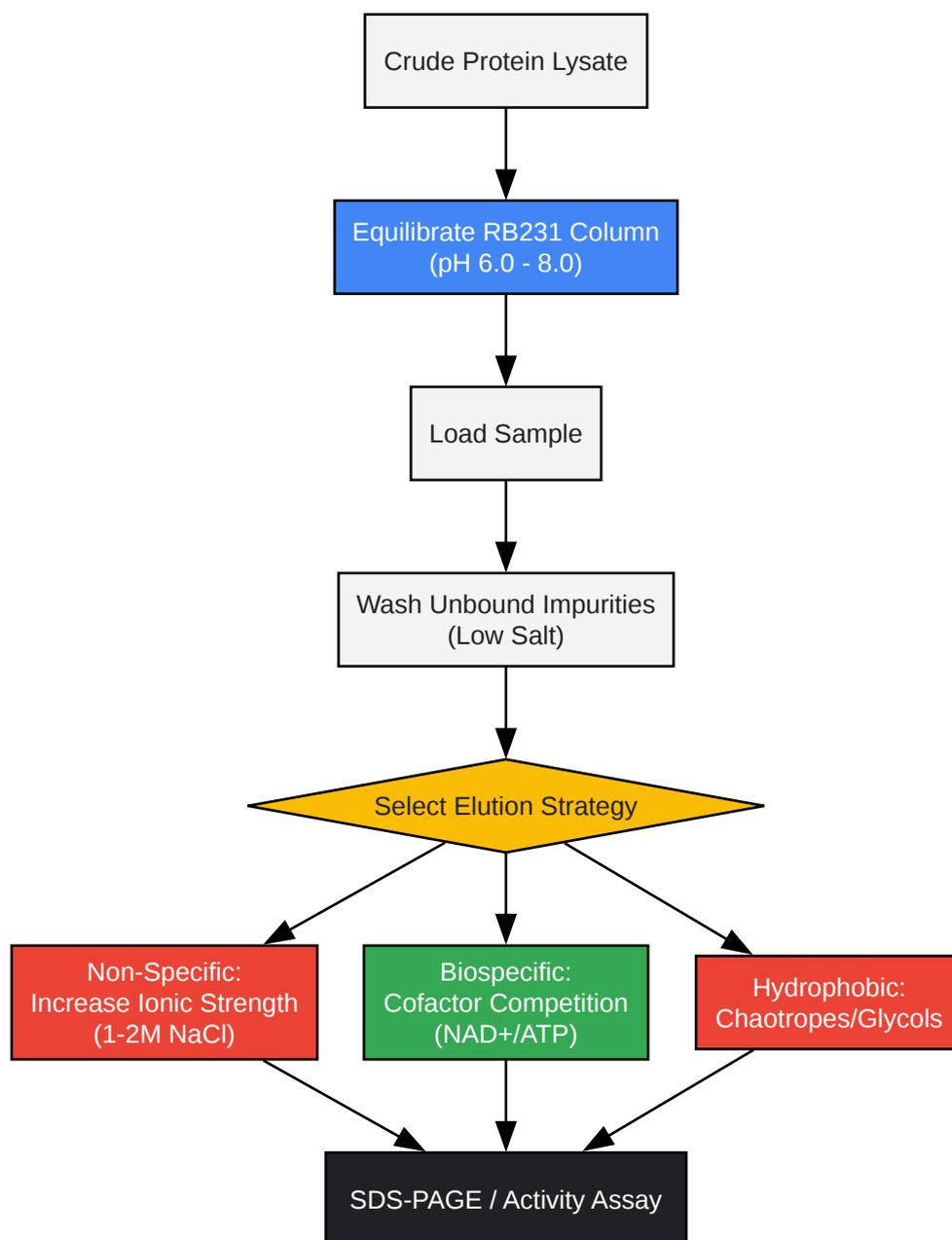
RB231 is particularly effective when "standard" Blue dyes (RB2) fail due to specificity issues.

Target Proteins & Conditions[10]

- Serum Albumin: Binding at pH 5.0–6.0 (Acetate buffer); Elution with 2 M NaCl or 20 mM Octanoate.
- Interferons: Binding at neutral pH; Elution with 50% Ethylene Glycol (hydrophobic desorption).
- Kinases: Binding in presence of

; Elution with ATP/NAD gradients (biospecific elution).

Workflow: Screening Strategy



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Caption: Decision tree for optimizing protein elution from RB231 affinity columns.

Safety & Handling

While RB231 is a valuable tool, it is a reactive chemical.

- Respiratory Sensitization: Reactive dyes are known occupational allergens. Always weigh powder in a fume hood or use a localized exhaust system.

- PPE: Wear nitrile gloves, lab coat, and P95/N95 respirator if handling dry powder.
- Disposal: Incinerate solid waste. Aqueous waste containing dye must be treated (e.g., activated carbon adsorption) before discharge, complying with local environmental regulations.

References

- World Dye Variety. "**Reactive Blue 231** Properties and Structure." [3] World Dye Variety Database. [[Link](#)]
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Sources

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